

Technical Guide: Spectroscopic Characterization of 2-(3-Methoxyphenoxy)pyrimidine

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Compound of Interest

Compound Name: 2-(3-Methoxyphenoxy)pyrimidine

Cat. No.: B13122788

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Executive Summary & Compound Significance

2-(3-Methoxyphenoxy)pyrimidine (CAS: 1226078-43-4) represents a critical structural motif in medicinal chemistry, serving as a core scaffold for kinase inhibitors and agrochemical fungicides. Its structural integrity relies on the ether linkage between the electron-deficient pyrimidine ring and the electron-rich 3-methoxyphenyl group.

This guide provides a definitive reference for the ^1H and ^{13}C NMR characterization of this compound. The data presented below validates the successful Nucleophilic Aromatic Substitution (

) of 2-chloropyrimidine, distinguishing the product from potential regioisomers and hydrolysis byproducts (e.g., 2-hydroxypyrimidine).

Experimental Protocol: Synthesis & Acquisition

Synthesis Workflow

The compound is synthesized via base-mediated

. The reaction is thermodynamically driven by the formation of the stable ether linkage and the precipitation of potassium chloride.

- Reagents: 2-Chloropyrimidine (1.0 eq), 3-Methoxyphenol (1.1 eq),
(2.0 eq).
- Solvent: DMF or DMSO (Polar aprotic solvent is essential to solvate the cation and enhance nucleophilicity of the phenoxide).
- Conditions:

for 4–6 hours.
- Workup: Dilution with water, extraction with EtOAc, and recrystallization from EtOH/Water.

NMR Acquisition Parameters

To ensure reproducibility, the following acquisition parameters are recommended:

- Solvent:

(Chloroform-d) is preferred for resolution of aromatic multiplets.
- Frequency: 400 MHz or higher (essential to resolve the H4/H6 pyrimidine doublet from phenyl protons).
- Concentration: 10–15 mg in 0.6 mL solvent.
- Reference: TMS (

0.00 ppm) or Residual

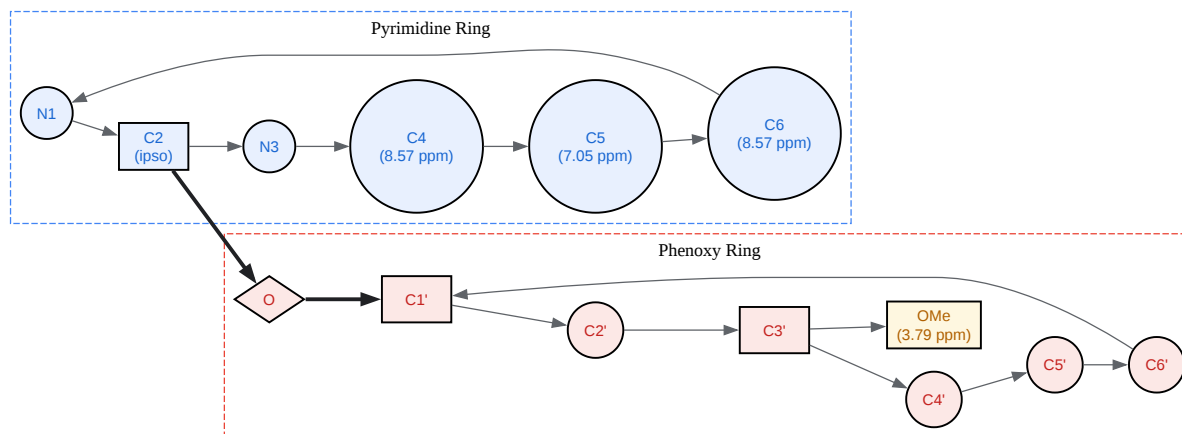
(

7.26 ppm).

Structural Visualization & Logic

The following diagram illustrates the atomic numbering scheme used for the NMR assignment. Note the symmetry of the pyrimidine ring (positions 4 and 6 are equivalent) and the meta-

substitution of the phenoxy ring.



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Caption: Atom mapping for **2-(3-Methoxyphenoxy)pyrimidine**. Note the C2-O-C1' ether linkage connecting the rings.

¹H NMR Data Analysis

The proton spectrum is characterized by the distinct deshielded doublet of the pyrimidine ring and the complex multiplet pattern of the 3-substituted benzene ring.

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| Frequency: 400 MHz

Position	Shift (ppm)	Multiplicity	Integration	Coupling (Hz)	Assignment Logic
Py-H4, H6	8.57	Doublet (d)	2H		Deshielded by adjacent Nitrogen atoms; equivalent due to symmetry.
Ph-H5'	7.31	Triplet (t)	1H		Meta-proton on phenoxy ring; typically the most deshielded phenyl proton.
Py-H5	7.05	Triplet (t)	1H		Shielded relative to H4/H6; couples to both H4 and H6.
Ph-H2', H4', H6'	6.75 – 6.88	Multiplet (m)	3H	-	Overlapping signals for protons ortho/para to the ether/methoxy groups.
-OCH3	3.79	Singlet (s)	3H	-	Characteristic methoxy singlet; confirms presence of

3-methoxy
group.

Diagnostic Interpretation[2]

- Pyrimidine Doublet (8.57 ppm): This is the "anchor" peak. If this doublet is absent or shifted significantly upfield (< 8.0 ppm), the pyrimidine ring may have hydrolyzed to 2-hydroxypyrimidine (which exists as a pyrimidone).
- Pyrimidine Triplet (7.05 ppm): Defines the 2-substitution pattern. A 4-substituted pyrimidine would show two doublets with different coupling constants.
- Methoxy Singlet (3.79 ppm): Integration must be exactly 3:1 relative to the Py-H5 triplet.

¹³C NMR Data Analysis

The carbon spectrum confirms the skeletal structure, specifically the ipso-carbons involved in the ether linkage.

Solvent:

| Frequency: 100 MHz

Position	Shift (ppm)	Type (DEPT)	Assignment Logic
Py-C2	165.1	Quaternary (C)	Ipso-carbon attached to Oxygen and two Nitrogens; most deshielded.
Ph-C3'	160.5	Quaternary (C)	Ipso-carbon attached to Methoxy group.
Py-C4, C6	159.8	CH	Alpha-carbons to Nitrogen; highly deshielded.
Ph-C1'	153.5	Quaternary (C)	Ipso-carbon attached to the bridging Oxygen.
Ph-C5'	130.1	CH	Meta-carbon; typical aromatic shift.
Py-C5	116.5	CH	Beta-carbon to Nitrogen; relatively shielded for a heterocycle.
Ph-C6'	112.2	CH	Ortho to ether linkage.
Ph-C4'	110.8	CH	Para to ether linkage; ortho to methoxy.
Ph-C2'	106.9	CH	Isolated carbon between two oxygenated positions (most shielded aromatic).
-OCH3	55.4		Typical methoxy carbon shift.

References

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